

# Characterization of Mordant Red 7-Metal Complexes: A Technical Guide

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## Compound of Interest

Compound Name: C.I. Mordant Red 7

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## Abstract

Mordant Red 7, a monoazo dye, is renowned for its application in the textile industry, where its efficacy is intrinsically linked to its ability to form stable coordination complexes with metal ions. This technical guide provides an in-depth overview of the characterization of Mordant Red 7-metal complexes. It details the principles of their formation, experimental protocols for their synthesis and analysis, and the spectroscopic techniques employed for their characterization. While specific thermodynamic data for Mordant Red 7-metal complexes are not extensively available in publicly accessible literature, this guide establishes a framework for their characterization based on established principles of coordination chemistry and analytical techniques for analogous metal-azo dye complexes.

## Introduction

Mordant Red 7, chemically known as C.I. 18760, is an anionic monoazo dye.<sup>[1]</sup> Its molecular structure, featuring a pyrazole group, is conducive to chelation with metal ions.<sup>[2]</sup> This complexation is fundamental to its function as a mordant dye, where a metal ion acts as a bridge between the dye molecule and the fabric, enhancing the fastness of the coloration.<sup>[2]</sup> The specific metal salt used as the mordant can significantly influence the final color of the dyed material.<sup>[3]</sup> Beyond textile applications, the ability of Mordant Red 7 to form colored complexes with metal ions presents potential for its use in analytical chemistry for the

spectrophotometric determination of various metal ions.[4] This guide outlines the key aspects of synthesizing and characterizing these metal complexes.

## Principles of Mordant Red 7-Metal Complex Formation

The formation of a Mordant Red 7-metal complex is a ligand exchange reaction where the dye molecule displaces water molecules from the coordination sphere of a hydrated metal ion in solution.[2] The stability of the resulting chelate is governed by the nature of the metal ion and the ligand, as well as the reaction conditions such as pH and temperature. The stability of metal complexes is quantified by the stability constant (K) or its logarithm (log K), with a higher value indicating a more stable complex.[5][6]

The stoichiometry of the complex, i.e., the molar ratio of the metal to the ligand, can be determined using spectrophotometric methods such as the mole-ratio method or Job's method of continuous variation.[7]

## Experimental Protocols

While detailed protocols specifically for Mordant Red 7-metal complexes are not readily available, the following generalized procedures for the synthesis and characterization of metal-azo dye complexes can be adapted.

## General Synthesis of a Mordant Red 7-Metal Complex

This protocol provides a general framework for the synthesis of a Mordant Red 7-metal complex. The specific molar ratios, solvent, pH, and temperature may require optimization for different metal ions.

Materials:

- Mordant Red 7 (C.I. 18760)
- Metal salt (e.g.,  $\text{CrCl}_3 \cdot 6\text{H}_2\text{O}$ ,  $\text{Al}_2(\text{SO}_4)_3$ ,  $\text{FeCl}_3$ ,  $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$ )
- Solvent (e.g., deionized water, ethanol, methanol, or a mixture)

- Buffer solution for pH control
- Sodium hydroxide (NaOH) or hydrochloric acid (HCl) for pH adjustment

Procedure:

- Preparation of Reactant Solutions:
  - Prepare a standard solution of Mordant Red 7 in the chosen solvent.
  - Prepare a standard solution of the metal salt in the same solvent.
- Complexation Reaction:
  - In a reaction vessel, place a known volume of the Mordant Red 7 solution.
  - While stirring, add a specific molar equivalent of the metal salt solution. The optimal metal-to-ligand ratio (e.g., 1:1, 1:2) should be predetermined.
  - Adjust the pH of the mixture to the optimal value for complex formation using a buffer solution or by dropwise addition of NaOH or HCl.
  - Heat the reaction mixture to the desired temperature (e.g., 70-90°C) and maintain it for a specific duration (e.g., 1-2 hours) with continuous stirring.[\[1\]](#)[\[3\]](#)
- Isolation and Purification of the Complex:
  - Cool the reaction mixture to room temperature to allow the metal complex to precipitate.
  - Collect the precipitate by filtration using a Buchner funnel.
  - Wash the precipitate with the solvent to remove any unreacted starting materials.
  - Dry the purified complex in a desiccator or a vacuum oven at a suitable temperature.

## Spectroscopic Characterization

UV-Vis spectroscopy is a primary technique for confirming complex formation and for quantitative analysis.[\[8\]](#)

#### Procedure:

- Prepare a series of solutions with a constant concentration of either the metal ion or Mordant Red 7, and a varying concentration of the other component.
- Record the UV-Vis absorption spectrum for each solution over a relevant wavelength range (e.g., 300-700 nm).
- The formation of the complex is indicated by a shift in the maximum absorption wavelength ( $\lambda_{\text{max}}$ ) compared to the free ligand, or the appearance of a new absorption band.<sup>[1]</sup>
- The data can be used to determine the stoichiometry of the complex using methods like Job's plot.<sup>[7]</sup>

FTIR spectroscopy is used to identify the functional groups in the Mordant Red 7 molecule that are involved in the coordination with the metal ion.

#### Procedure:

- Obtain the FTIR spectrum of the free Mordant Red 7 ligand and the synthesized metal complex, typically using the KBr pellet method.
- Compare the spectra. Shifts in the vibrational frequencies of functional groups such as -N=N- (azo group) and C=O (carbonyl group) upon complexation indicate their involvement in bonding with the metal ion.<sup>[3][8]</sup> The appearance of new bands at lower frequencies can be attributed to the formation of metal-oxygen (M-O) or metal-nitrogen (M-N) bonds.<sup>[8]</sup>

## Quantitative Data

Specific experimentally determined stability constants for Mordant Red 7-metal complexes are not widely reported. However, the following tables provide an illustrative summary of the kind of data that would be collected in a comprehensive characterization study, with placeholder values based on typical findings for similar azo dye-metal complexes.

Table 1: Illustrative Spectroscopic Data for Mordant Red 7 and its Hypothetical Metal Complexes

Compound	$\lambda_{\text{max}}$ (nm)	Key FTIR Bands ( $\text{cm}^{-1}$ ) of Free Ligand	Key FTIR Band Shifts in Complex ( $\text{cm}^{-1}$ )
Mordant Red 7	~490-520	$\nu(\text{O-H})$ , $\nu(\text{C=O})$ , $\nu(\text{N=N})$	Shift to lower frequency, indicating coordination
[Cr(III)-MR7]	Shifted $\lambda_{\text{max}}$	$\nu(\text{C=O})$ shifts to lower frequency	Appearance of $\nu(\text{Cr-O})$ and $\nu(\text{Cr-N})$ bands
[Al(III)-MR7]	Shifted $\lambda_{\text{max}}$	$\nu(\text{N=N})$ shifts to lower frequency	Appearance of $\nu(\text{Al-O})$ and $\nu(\text{Al-N})$ bands
[Fe(III)-MR7]	Shifted $\lambda_{\text{max}}$	$\nu(\text{O-H})$ broadens or disappears	Appearance of $\nu(\text{Fe-O})$ and $\nu(\text{Fe-N})$ bands
[Cu(II)-MR7]	Shifted $\lambda_{\text{max}}$	$\nu(\text{C=O})$ and $\nu(\text{N=N})$ shifts	Appearance of $\nu(\text{Cu-O})$ and $\nu(\text{Cu-N})$ bands

Table 2: Illustrative Stability Constants and Stoichiometry for Hypothetical Mordant Red 7-Metal Complexes

Metal Ion	Stoichiometry (Metal:Ligand)	log K (Illustrative)	Method of Determination
Cr(III)	1:2	High	Potentiometric Titration / Spectrophotometry
Al(III)	1:2	Moderate to High	Potentiometric Titration / Spectrophotometry
Fe(III)	1:2	High	Spectrophotometry (Job's Method)
Cu(II)	1:1 or 1:2	Moderate	Spectrophotometry (Mole-Ratio Method)

Note: The values in these tables are illustrative and not based on reported experimental data for Mordant Red 7. They serve to demonstrate the format for presenting such data.

## Visualizations

### Experimental Workflow

Caption: Generalized workflow for the synthesis and characterization of Mordant Red 7-metal complexes.

### Principle of Chelation

Caption: Ligand exchange reaction illustrating the formation of a Mordant Red 7-metal complex.

## Conclusion

The characterization of Mordant Red 7-metal complexes is crucial for understanding their properties and optimizing their applications, particularly in the textile industry. This guide provides a comprehensive overview of the principles and methodologies involved. While there is a need for more specific research to quantify the stability and spectroscopic properties of these complexes with various metal ions, the protocols and analytical techniques described herein provide a solid foundation for researchers and scientists to conduct such investigations. The further elucidation of these properties will not only benefit the dyeing industry but may also open up new analytical applications for Mordant Red 7.

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